

An In-depth Technical Guide to the Discovery and Chemical Synthesis of Ipsapirone

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Compound of Interest		
Compound Name:	Ipsapirone Hydrochloride	
Cat. No.:	B1672165	Get Quote

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Abstract

Ipsapirone is a selective partial agonist of the serotonin 5-HT1A receptor, belonging to the azapirone chemical class. It has been investigated for its anxiolytic and antidepressant properties. This technical guide provides a comprehensive overview of the discovery, chemical synthesis, and pharmacological characterization of Ipsapirone. It includes detailed experimental protocols for its synthesis and key pharmacological assays, quantitative data on its receptor binding profile and functional activity, and visualizations of its synthesis pathway and mechanism of action.

Discovery and Development

The development of Ipsapirone is rooted in the broader history of azapirone discovery. The search for anxiolytics with a more favorable side-effect profile than benzodiazepines led researchers to explore non-benzodiazepine compounds. This research identified the azapirones, a class of compounds with a unique pharmacological profile centered on the serotonin 5-HT1A receptor.[1][2] Buspirone was the first of this class to gain widespread use, paving the way for the investigation of other analogs like gepirone and Ipsapirone.[1][3] These second-generation compounds were developed with the aim of improving selectivity and efficacy. Ipsapirone emerged from these efforts as a potent and selective 5-HT1A receptor ligand.[3]



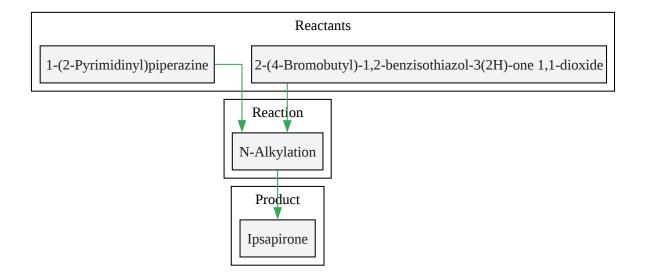
Chemical Synthesis of Ipsapirone

The chemical synthesis of Ipsapirone, chemically named 2-[4-[4-(2-pyrimidinyl)-1-piperazinyl]butyl]-1,2-benzisothiazol-3(2H)-one 1,1-dioxide, can be achieved through several methods. The most common approaches involve the N-alkylation of 1-(2-pyrimidinyl)piperazine with a suitable benzisothiazole derivative.

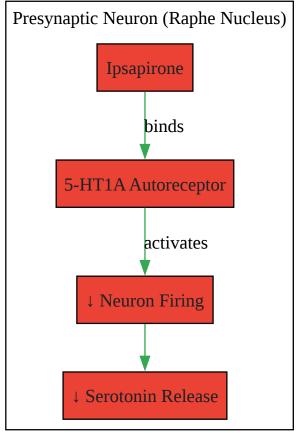
Synthesis Pathway

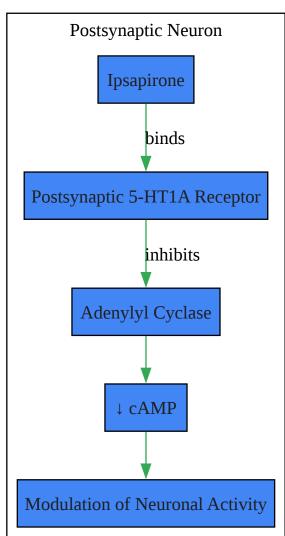
A general synthesis scheme for Ipsapirone is presented below. The key step is the nucleophilic substitution reaction between 1-(2-pyrimidinyl)piperazine and a 4-halobutyl-substituted benzisothiazole-3(2H)-one 1,1-dioxide.

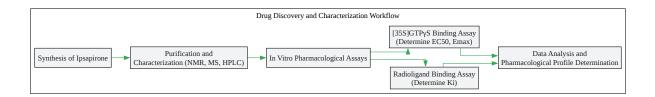












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